

An In-depth Technical Guide to Lactic Acid Fermentation Pathways in Different Bacteria

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Compound of Interest

Compound Name: *Lactic Acid*

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This technical guide provides a comprehensive overview of the primary **lactic acid** fermentation pathways observed in various bacterial species. The content delves into the biochemical intricacies of homolactic, heterolactic, and the specialized *Bifidobacterium* pathways, offering detailed diagrams, comparative data, and experimental protocols to support research and development in microbiology, metabolic engineering, and drug discovery.

Introduction to Lactic Acid Fermentation

Lactic acid fermentation is a metabolic process where glucose and other six-carbon sugars are converted into cellular energy and the metabolite lactate. This anaerobic process is characteristic of a diverse group of microorganisms, primarily **Lactic Acid** Bacteria (LAB). The specific pathway utilized for fermentation dictates the end products and the overall metabolic efficiency, which is of significant interest in various industrial and pharmaceutical applications. LAB are broadly categorized based on their fermentation end-products into two main groups: homofermentative and heterofermentative.

Homolactic Fermentation

Homolactic fermentation is a metabolic pathway where one molecule of glucose is converted almost exclusively into two molecules of **lactic acid**. This process is primarily carried out by homofermentative **lactic acid** bacteria such as *Lactococcus* and some species of *Lactobacillus*. The pathway utilized is the Embden-Meyer

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